

# Application Notes and Protocols for In Vivo Studies with Porothramycin B

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## Compound of Interest

Compound Name: *Porothramycin B*

Cat. No.: *B15567990*

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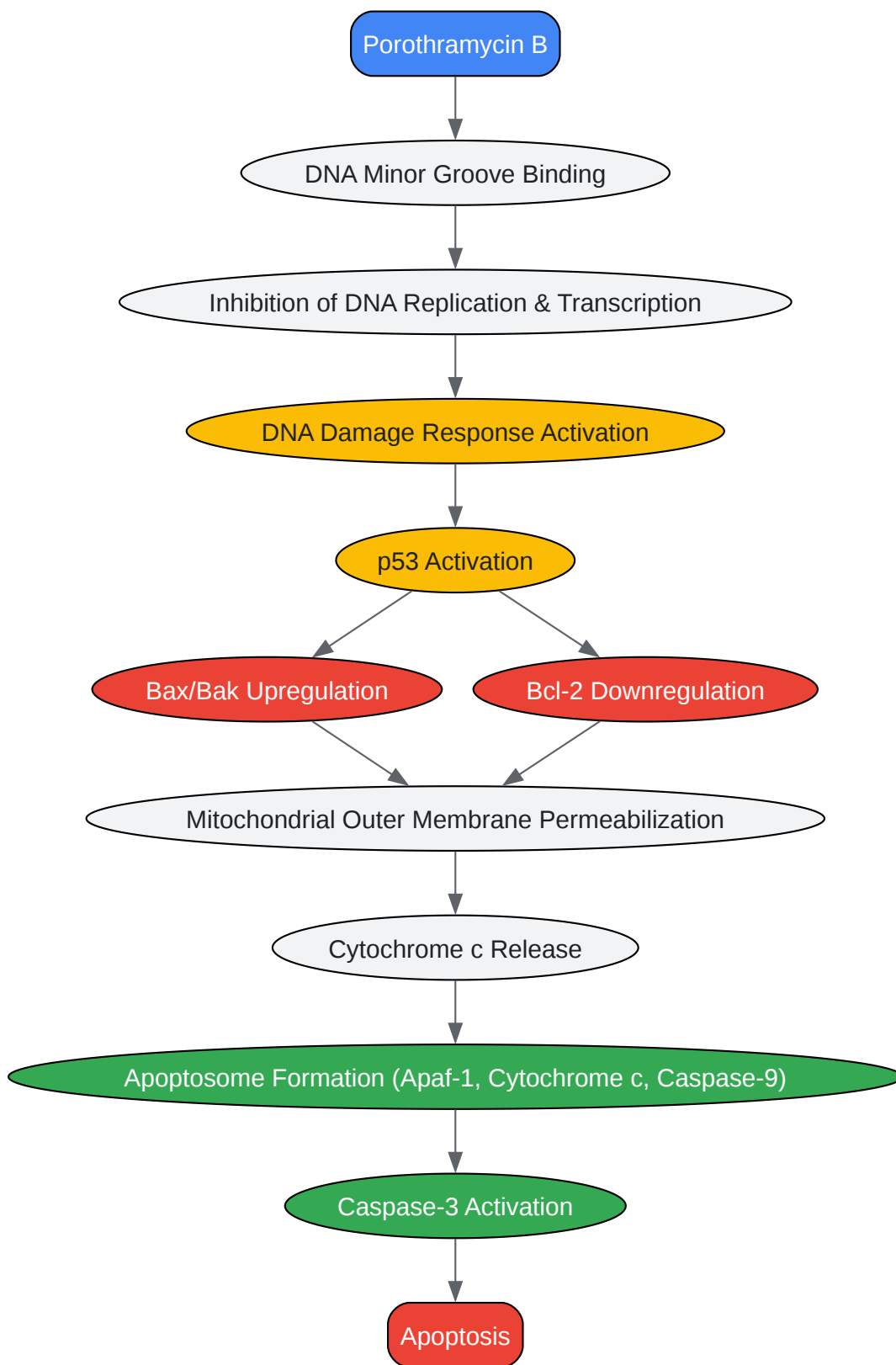
## Introduction

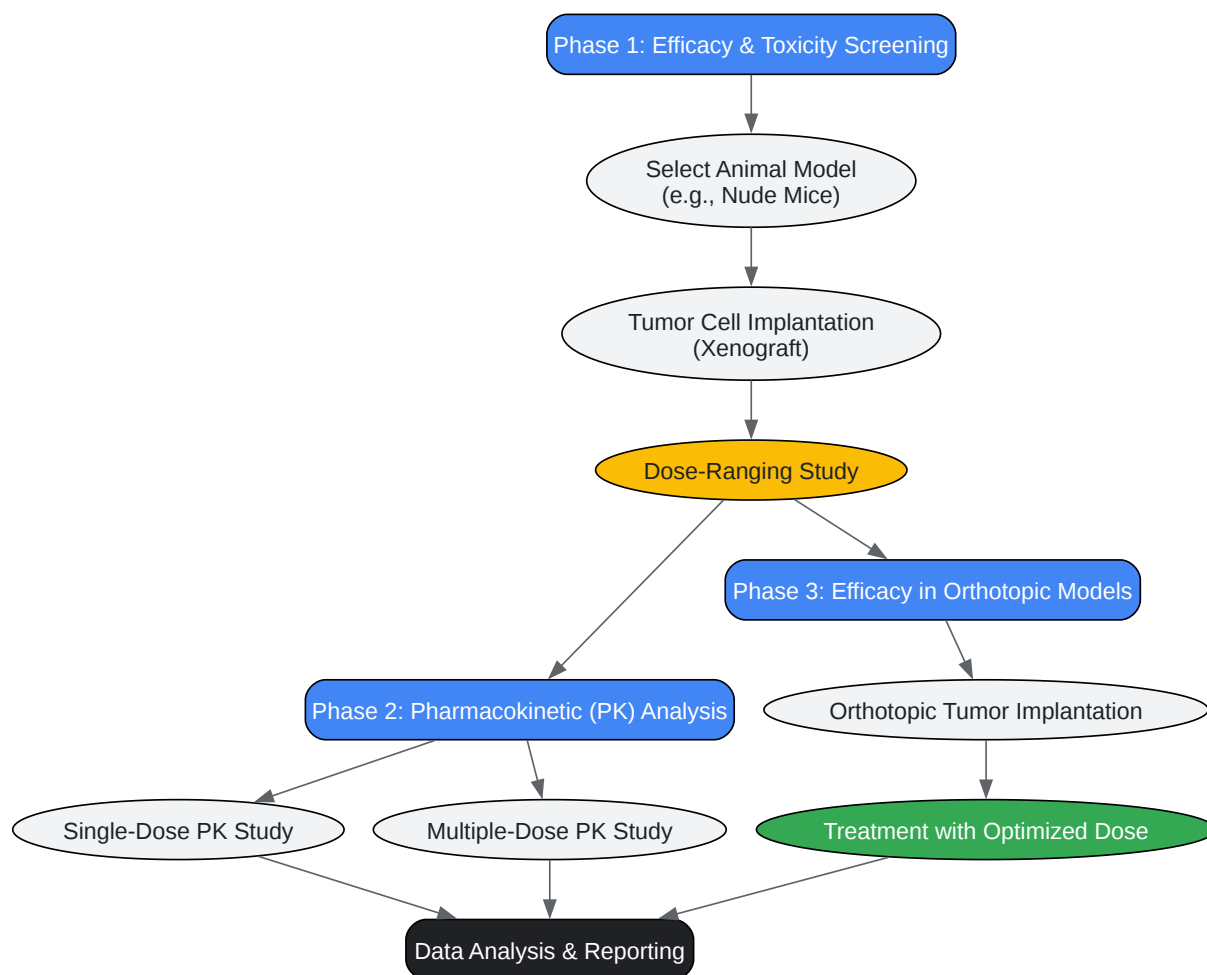
**Porothramycin B** is a novel antitumor antibiotic belonging to the pyrrolo[1][2]benzodiazepine class of compounds.[1] It is the crystalline methyl ether form of Porothramycin, produced by *Streptomyces albus*. [1] Preclinical studies have demonstrated that **Porothramycin B** exhibits significant antitumor activity, prolonging the survival times of mice with experimental tumors such as Leukemia L1210, Leukemia P388, and Melanoma.[1] These application notes provide detailed protocols for the in vivo evaluation of **Porothramycin B**, focusing on experimental design, efficacy assessment, toxicity profiling, and pharmacokinetic analysis.

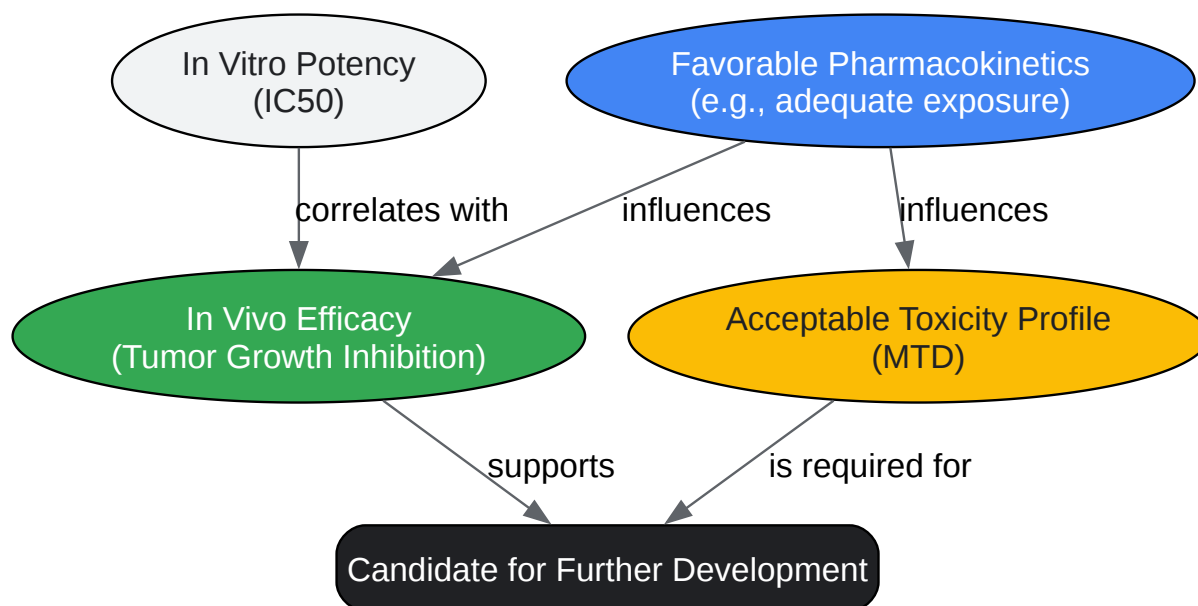
## Mechanism of Action

The precise mechanism of action for **Porothramycin B** is not fully elucidated. However, based on its classification as a pyrrolo[1][2]benzodiazepine antibiotic, it is hypothesized to exert its anticancer effects by binding to the minor groove of DNA and interfering with nucleic acid synthesis, ultimately leading to inhibition of protein synthesis and apoptosis. This is analogous to other antibiotics that have been shown to inhibit protein or nucleic acid synthesis.[3][4]

## Hypothesized Signaling Pathway for Porothramycin B-Induced Apoptosis







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## References

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